

# Monoisodecyl Phthalate-d4: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Monoisodecyl Phthalate-d4

Cat. No.: B13828099

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This guide provides an in-depth overview of the stability and recommended storage conditions for **Monoisodecyl Phthalate-d4** (MIDP-d4), a deuterated analogue of the phthalate monoester, Monoisodecyl Phthalate. Understanding the stability profile of this isotopically labeled standard is critical for ensuring its integrity and the accuracy of experimental results in research, particularly in metabolic and toxicological studies.

## Core Properties and Storage

**Monoisodecyl Phthalate-d4** is primarily utilized as an internal standard in analytical chemistry for the quantification of its non-deuterated counterpart. The deuterium labeling provides a distinct mass signature for mass spectrometry-based detection, while maintaining similar physicochemical properties to the parent compound.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>22</sub> D <sub>4</sub> O <sub>4</sub>
Molecular Weight	310.42 g/mol
Appearance	Oil to Gel
Solubility	Soluble in Chloroform (Slightly), Dichloromethane (Slightly), DMSO (Slightly)[1]
Purity	>95% (HPLC)[2]

## Recommended Storage and Handling

Proper storage is paramount to maintain the chemical and isotopic integrity of **Monoisodecyl Phthalate-d4**. The compound is known to be hygroscopic.[1]

Parameter	Recommended Condition
Storage Temperature	+4°C or -20°C[2]
Atmosphere	Under an inert atmosphere (e.g., argon or nitrogen)[1]
Container	Tightly sealed, light-protecting vials (e.g., amber glass)
Handling	For maximum recovery, centrifuge the original vial before removing the cap.
Long-Term Stability	Stable if stored under recommended conditions. Re-analysis for chemical purity is advised after three years.[3]

## Stability Profile and Potential Degradation

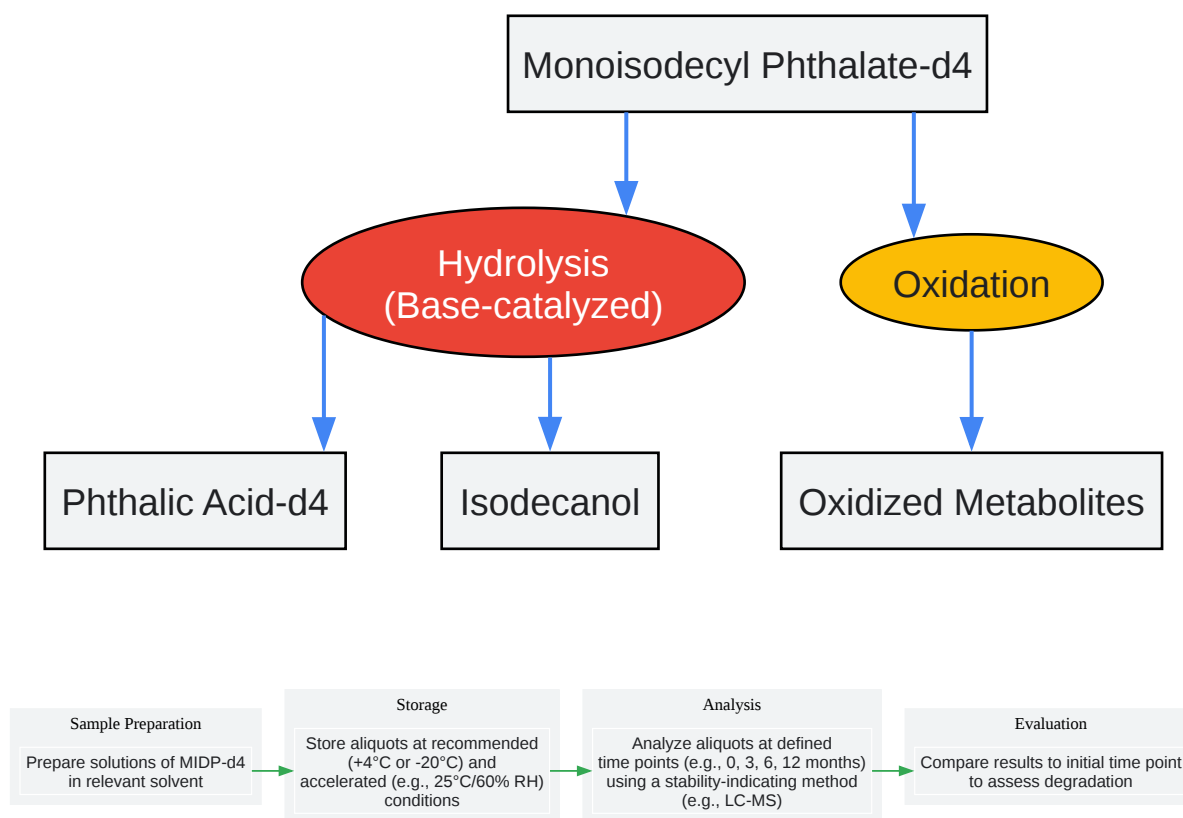
The stability of **Monoisodecyl Phthalate-d4** is influenced by several factors, including temperature, pH, and light exposure. While specific degradation kinetics for MIDP-d4 are not readily available, the degradation pathways of other phthalate esters can provide insights into

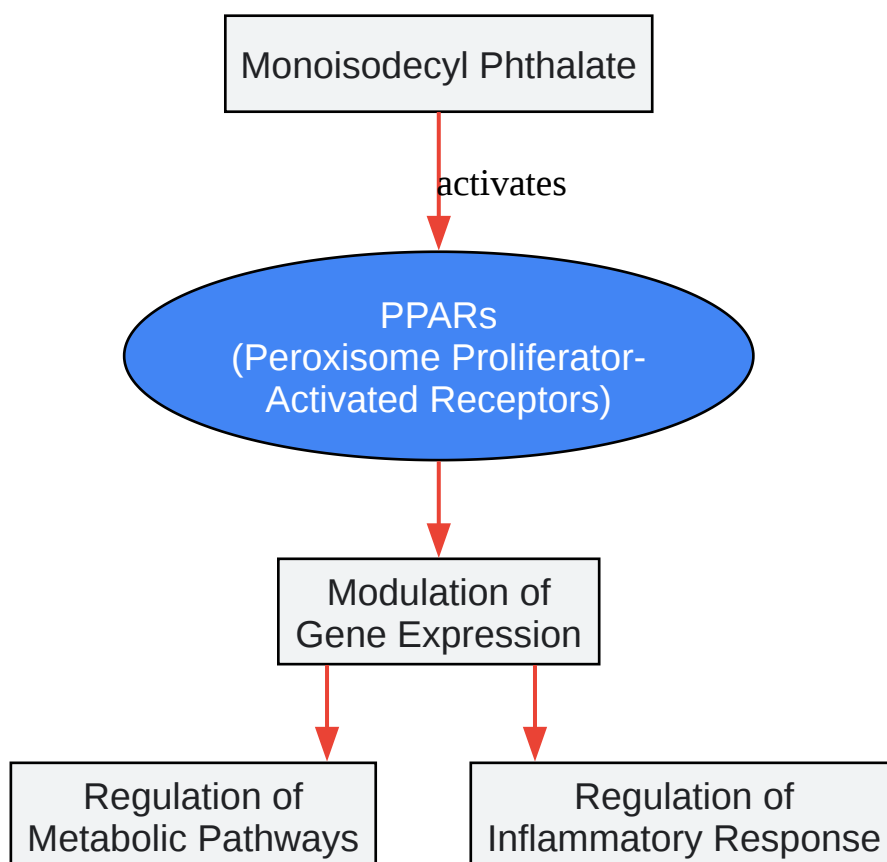
its potential breakdown products. Phthalate esters are generally susceptible to hydrolysis, particularly under basic conditions, and photodegradation.

The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can slow down metabolic breakdown and certain chemical degradation processes, a phenomenon known as the kinetic isotope effect. This enhanced bond strength can contribute to the overall stability of the molecule.

## Potential Degradation Pathways

Based on studies of similar phthalate esters, the primary degradation pathways for **Monoisodecyl Phthalate-d4** are expected to involve hydrolysis of the ester bond and oxidation of the alkyl chain.





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## References

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